

Synthesis of 2-isopropylisonicotinonitrile: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: 2-isopropylisonicotinonitrile

CAS No.: 33538-10-2

Cat. No.: B1593742

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Introduction: **2-isopropylisonicotinonitrile** is a substituted pyridine derivative of significant interest in medicinal chemistry and materials science. The presence of the nitrile group at the 4-position and the isopropyl group at the 2-position of the pyridine ring imparts unique electronic and steric properties, making it a valuable building block for the synthesis of more complex molecules, including potential pharmaceutical agents and functional materials. This application note provides a detailed, step-by-step protocol for the synthesis of **2-isopropylisonicotinonitrile**, designed for researchers, scientists, and professionals in drug development. The described methodology is based on a robust and efficient two-step sequence involving the preparation of a key intermediate, 2-chloro-4-cyanopyridine, followed by a nickel-catalyzed Kumada-Corriu cross-coupling reaction to introduce the isopropyl moiety.

Strategic Approach: A Two-Step Synthesis

The synthesis of **2-isopropylisonicotinonitrile** is strategically designed as a two-step process. This approach ensures high yields and purity of the final product by utilizing well-established

and reliable chemical transformations.

- **Step 1: Synthesis of 2-Chloro-4-cyanopyridine.** This initial step involves the conversion of a readily available starting material, 4-cyanopyridine-N-oxide, into the key intermediate, 2-chloro-4-cyanopyridine. This transformation is achieved through a chlorination reaction using phosphorus oxychloride.
- **Step 2: Kumada-Corriu Cross-Coupling.** The second and final step is a carbon-carbon bond-forming reaction where the chloro-substituent of 2-chloro-4-cyanopyridine is replaced with an isopropyl group. This is accomplished via a Kumada-Corriu cross-coupling reaction, which utilizes an isopropyl Grignard reagent in the presence of a nickel catalyst.

This two-step approach offers several advantages, including the use of commercially available starting materials, mild reaction conditions, and straightforward purification procedures.

Experimental Protocols

Part 1: Synthesis of 2-Chloro-4-cyanopyridine

This protocol is adapted from established procedures for the chlorination of pyridine-N-oxides.

[\[1\]](#)

Reaction Scheme:

Materials and Reagents:

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity
4-Cyanopyridine-N-oxide	C ₆ H ₄ N ₂ O	120.11	12.0 g (0.1 mol)
Phosphorus oxychloride (POCl ₃)	POCl ₃	153.33	92 mL (1.0 mol)
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	200 mL
Saturated Sodium Bicarbonate	NaHCO ₃	84.01	As needed
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	As needed

Procedure:

- **Reaction Setup:** In a 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, suspend 4-cyanopyridine-N-oxide (12.0 g, 0.1 mol) in dichloromethane (200 mL).
- **Addition of Phosphorus Oxychloride:** Cool the suspension to 0 °C using an ice bath. Slowly add phosphorus oxychloride (92 mL, 1.0 mol) dropwise via the dropping funnel over a period of 30 minutes. The reaction is exothermic, and the temperature should be maintained below 10 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture to reflux (approximately 40 °C) and maintain it for 4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Slowly and carefully pour the reaction mixture onto crushed ice (approximately 300 g) with vigorous stirring.
- **Neutralization:** Neutralize the acidic aqueous solution by the slow addition of solid sodium bicarbonate until the effervescence ceases and the pH is approximately 7-8.

- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 100 mL).
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford 2-chloro-4-cyanopyridine as a white solid.

Part 2: Synthesis of 2-isopropylisonicotinonitrile via Kumada-Corriu Cross-Coupling

The Kumada-Corriu coupling is a powerful method for the formation of carbon-carbon bonds between Grignard reagents and organic halides, catalyzed by nickel or palladium complexes. [2][3] This protocol utilizes a nickel-based catalyst for the coupling of 2-chloro-4-cyanopyridine with isopropylmagnesium chloride.

Reaction Scheme:

Materials and Reagents:

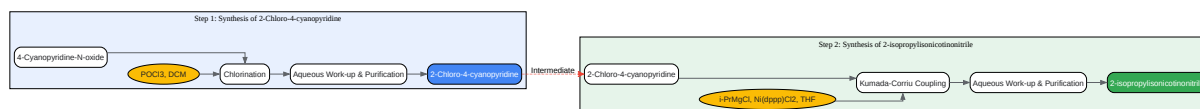
Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity
2-Chloro-4-cyanopyridine	C ₆ H ₃ ClN ₂	138.55	6.93 g (0.05 mol)
Isopropylmagnesium chloride (2.0 M solution in THF)	(CH ₃) ₂ CHMgCl	92.86	30 mL (0.06 mol)
[1,3-Bis(diphenylphosphino)propane]nickel(II) chloride (Ni(dppp)Cl ₂)	C ₂₇ H ₂₆ Cl ₂ NiP ₂	541.02	0.54 g (1 mol%)
Anhydrous Tetrahydrofuran (THF)	C ₄ H ₈ O	72.11	150 mL
Saturated Ammonium Chloride	NH ₄ Cl	53.49	As needed
Diethyl ether	(C ₂ H ₅) ₂ O	74.12	For extraction
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	As needed

Procedure:

- **Reaction Setup:** To a flame-dried 250 mL three-necked round-bottom flask under an inert atmosphere of argon or nitrogen, add 2-chloro-4-cyanopyridine (6.93 g, 0.05 mol) and [1,3-bis(diphenylphosphino)propane]nickel(II) chloride (0.54 g, 1 mol%).
- **Solvent Addition:** Add anhydrous tetrahydrofuran (150 mL) to the flask via a cannula or syringe.
- **Addition of Grignard Reagent:** Cool the reaction mixture to 0 °C in an ice bath. Add the isopropylmagnesium chloride solution (30 mL of a 2.0 M solution in THF, 0.06 mol) dropwise over 20 minutes.

- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12 hours. Monitor the reaction by TLC until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (50 mL) at 0 °C.
- **Extraction:** Extract the aqueous layer with diethyl ether (3 x 75 mL).
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter and concentrate the solvent under reduced pressure.
- **Purification:** Purify the resulting crude oil by flash column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexane) to yield **2-isopropylisonicotinonitrile** as a colorless oil.

Workflow Diagram



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Sources

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- [3. arkat-usa.org \[arkat-usa.org\]](#)
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